

Application Notes and Protocols for Measuring TGR5 Activation with SB756050

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Compound of Interest

Compound Name: SB756050

Cat. No.: B1680850

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Introduction

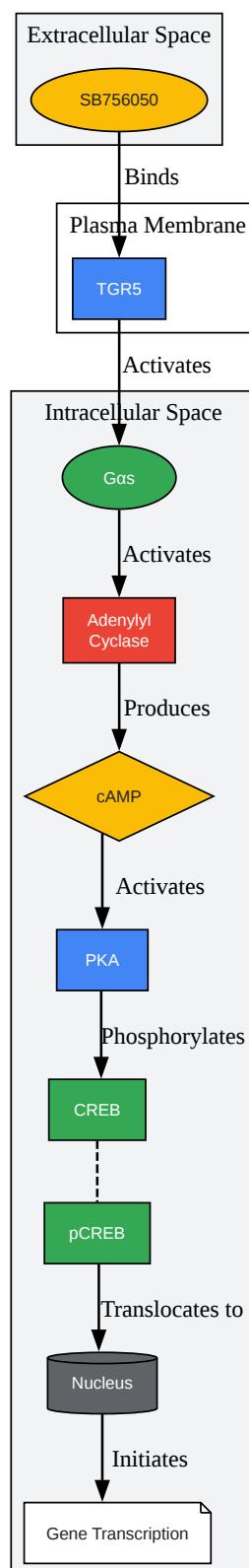
Takeda G-protein-coupled receptor 5 (TGR5), also known as G-protein coupled bile acid receptor 1 (GPBAR1), is a cell surface receptor that is activated by bile acids.^{[1][2]} TGR5 is expressed in various tissues, including the gallbladder, intestine, spleen, brown adipose tissue, and skeletal muscles.^[2] Its activation is primarily coupled to the Gαs protein, leading to the stimulation of adenylyl cyclase, which in turn increases intracellular cyclic AMP (cAMP) levels.^{[3][4]} This signaling cascade plays a crucial role in regulating glucose homeostasis, energy expenditure, and inflammatory responses.^{[2][5]} Consequently, TGR5 has emerged as a promising therapeutic target for metabolic diseases such as type 2 diabetes and obesity.^{[6][7]}

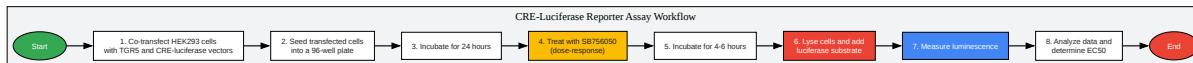
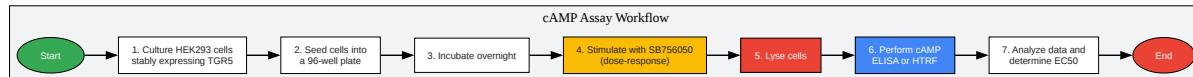
SB756050 is a synthetic, selective agonist of TGR5.^{[8][9]} It has been investigated for its potential in treating type 2 diabetes.^{[3][8]} Understanding the potency and efficacy of compounds like **SB756050** in activating TGR5 is critical for drug development and research in metabolic diseases. These application notes provide detailed protocols for measuring the activation of TGR5 by **SB756050** using common *in vitro* assays: a cAMP accumulation assay, a CRE-luciferase reporter assay, and a calcium mobilization assay.

TGR5 Signaling Pathway

Upon agonist binding, TGR5 primarily couples to Gαs, activating adenylyl cyclase (AC) to produce cyclic AMP (cAMP). cAMP then activates Protein Kinase A (PKA), which

phosphorylates the cAMP Response Element-Binding Protein (CREB). Phosphorylated CREB translocates to the nucleus and binds to cAMP Response Elements (CRE) on DNA, initiating the transcription of target genes. In certain cellular contexts, TGR5 can also couple to other G-proteins, such as G α i or G α q, leading to a decrease in cAMP or an increase in intracellular calcium, respectively.





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